

2-(4-Nonylphenoxy)acetic acid-d2 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(4-Nonylphenoxy)acetic acid-d2

Cat. No.: B12402929

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Technical Guide: 2-(4-Nonylphenoxy)acetic acid-d2

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). The safety and toxicological data presented are primarily based on the non-deuterated analogue, 2-(4-nonylphenoxy)acetic acid, and should be used as a close surrogate for handling **2-(4-nonylphenoxy)acetic acid-d2**. Always consult the official SDS from the supplier before handling this chemical.

Chemical Identification and Physical Properties

2-(4-Nonylphenoxy)acetic acid-d2 is the deuterium-labeled version of 2-(4-nonylphenoxy)acetic acid.^[1] Deuterium labeling is often utilized in research, particularly in pharmacokinetic and metabolic studies, to trace the molecule's fate within a biological system. ^[1] The primary chemical and physical properties are expected to be nearly identical to its non-deuterated counterpart.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	2-(4-Nonylphenoxy)acetic acid-d2
Synonyms	(4-n-Nonylphenoxy)acetic-2,2-d2 Acid, (4-n-Nonylphenoxy)acetic- α,α -d2 Acid[2]
CAS Number	1219798-75-0[1][2]
Molecular Formula	C ₁₇ H ₂₄ D ₂ O ₃ [1]
Molecular Weight	280.40 g/mol [1]

Table 2: Physical and Chemical Properties of 2-(4-Nonylphenoxy)acetic acid (Non-Deuterated Analogue)

Property	Value
Appearance	Clear liquid[3]
Melting Point	95-97 °C[4]
Boiling Point	406.8 ± 20.0 °C at 760 mmHg[4][5]
Density	1.0 ± 0.1 g/cm ³ [4]
Flash Point	140.1 ± 15.3 °C[4][5]
Vapor Pressure	0.0 ± 1.0 mmHg at 25 °C[4]
LogP	6.05[4]

Hazard Identification and Classification

The hazard classification for **2-(4-nonylphenoxy)acetic acid-d2** is based on the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification of its non-deuterated form.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3] [6][7][8]
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[3][7] [8]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[3][6][7][8]
Serious Eye Damage	1	H318: Causes serious eye damage.[3][6][7][8]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life. [3][6][7]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects.[3]

Pictograms:

- GHS05: Corrosion
- GHS07: Exclamation Mark
- GHS09: Environmental Hazard

Signal Word: Danger[3]

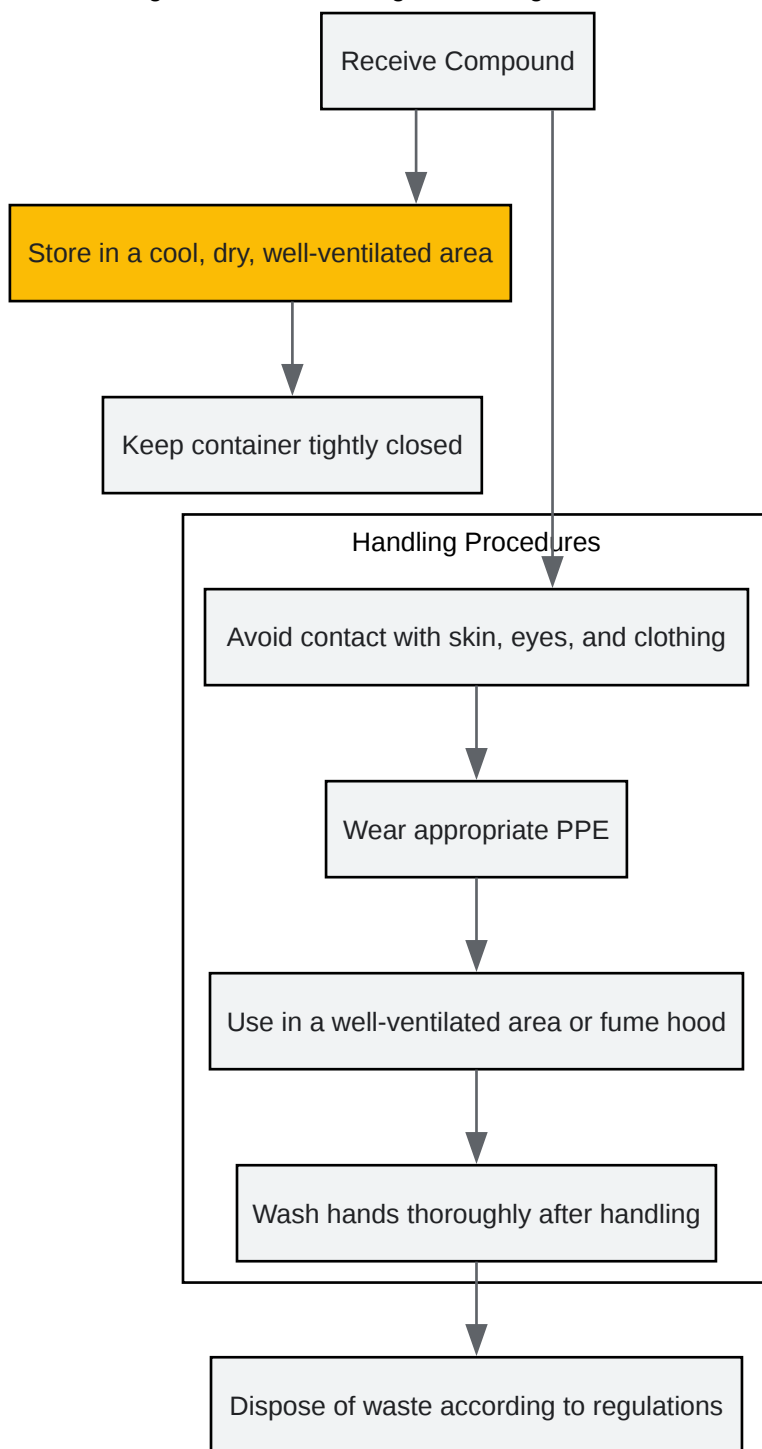
Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for handling and storing **2-(4-nonylphenoxy)acetic acid-d2**.

Figure 1: Safe Handling and Storage Workflow

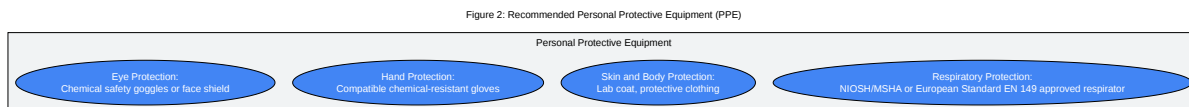


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Figure 1: Safe Handling and Storage Workflow

Recommended Personal Protective Equipment (PPE)

A risk assessment should be conducted before use to determine the appropriate PPE.



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Figure 2: Recommended Personal Protective Equipment (PPE)

Toxicological Information and Experimental Protocols

The toxicological data is derived from studies on the non-deuterated 2-(4-nonylphenoxy)acetic acid.

Table 4: Summary of Toxicological Data

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	1674 mg/kg body weight[8]	Rat[8]
Skin Corrosion/Irritation	Corrosive[8][9]	Rabbit[8][9]
Eye Irritation	Causes serious eye damage[8][9]	Rabbit[8][9]
Skin Sensitization	Positive (potential sensitizer)[8]	Guinea pig[8]
Genotoxicity	Not genotoxic in bacteria and mammalian cells in vitro[9]	-

Experimental Protocol: Skin Corrosion Study (Rabbit)

This protocol is a summarized representation based on descriptions of studies conducted.[\[8\]](#)[\[9\]](#)

- Test Animals: Healthy young adult albino rabbits.
- Procedure:
 - The chemical was applied to a small area of clipped skin on the back of the rabbits.
 - The application site was covered with a semi-occlusive dressing for a 4-hour exposure period.
 - After exposure, the dressing was removed, and the skin was washed.
 - Observations for erythema and edema were made at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Results: Corrosive effects were observed.[\[8\]](#)[\[9\]](#)

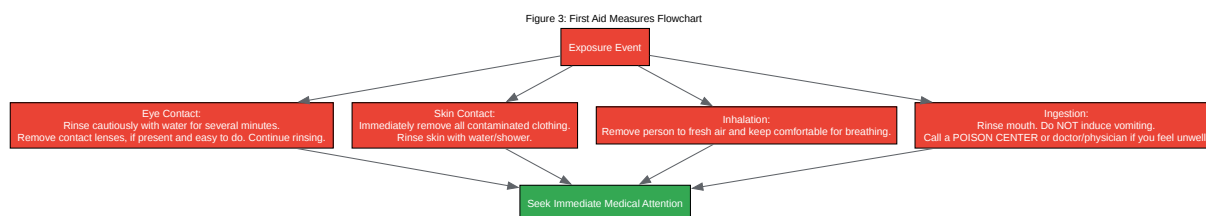
Experimental Protocol: Eye Irritation Study (Rabbit)

This protocol is a summarized representation based on descriptions of studies conducted.[\[8\]](#)[\[9\]](#)

- Test Animals: Healthy young adult albino rabbits.
- Procedure:
 - A specified amount of the chemical was instilled into the conjunctival sac of one eye of each rabbit.
 - The other eye remained untreated and served as a control.
 - The eyes were examined for signs of irritation (redness, swelling, discharge, corneal and iridial effects) at regular intervals after instillation.
- Results: The chemical caused damage to the cornea and iris, and corrosion of the conjunctiva, leading to a classification of serious eye damage.[\[8\]](#)

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.



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Figure 3: First Aid Measures Flowchart

Ecological Information

This compound is classified as very toxic to aquatic life with long-lasting effects.[3][6]

- H400: Very toxic to aquatic life.[3][6][7]
- H410: Very toxic to aquatic life with long lasting effects.[3]

Avoid release to the environment.[3][6] Collect spillage.[6] All waste and contaminated materials must be disposed of in accordance with local, state, and federal regulations.

Conclusion

2-(4-Nonylphenoxy)acetic acid-d2 is a valuable tool for research, but it requires careful handling due to its hazardous properties, which are inferred from its non-deuterated analogue. The compound is harmful if swallowed, causes severe skin burns and eye damage, may cause an allergic skin reaction, and is very toxic to aquatic life.[3][6][7][8] Adherence to strict safety

protocols, including the use of appropriate personal protective equipment and proper disposal methods, is mandatory to ensure the safety of laboratory personnel and the environment.

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